

"1-Bromo-3-(2-bromoethyl)benzene" physical and chemical properties

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Compound of Interest

Compound Name: 1-Bromo-3-(2-bromoethyl)benzene

Cat. No.: B1315802

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An In-depth Technical Guide to 1-Bromo-3-(2-bromoethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Bromo-3-(2-bromoethyl)benzene**, a halogenated aromatic compound with potential applications in organic synthesis and drug discovery. This document details its synthesis, reactivity, and key characteristics to support its use in research and development.

Physical and Chemical Properties

1-Bromo-3-(2-bromoethyl)benzene is a disubstituted benzene derivative with the chemical formula $C_8H_8Br_2$. Its structure features a bromine atom and a 2-bromoethyl group attached to the benzene ring at the meta position.

Table 1: Physical and Chemical Properties of **1-Bromo-3-(2-bromoethyl)benzene**

Property	Value	Source
Molecular Formula	C ₈ H ₈ Br ₂	--INVALID-LINK--
Molecular Weight	263.96 g/mol	--INVALID-LINK--
CAS Number	40422-70-6	--INVALID-LINK--
IUPAC Name	1-Bromo-3-(2-bromoethyl)benzene	--INVALID-LINK--
Boiling Point	77-78 °C at 0.1 mmHg	--INVALID-LINK--
Density	1.725 g/mL at 25 °C	--INVALID-LINK--
Refractive Index (n _{20/D})	1.595	--INVALID-LINK--
Canonical SMILES	<chem>C1=CC(=CC(=C1)Br)CCBr</chem>	--INVALID-LINK--
InChI Key	ZDWCLHJHUMKCQS-UHFFFAOYSA-N	--INVALID-LINK--

Synthesis

A plausible and efficient synthetic route to **1-Bromo-3-(2-bromoethyl)benzene** involves a two-step process starting from bromobenzene. The first step is a Friedel-Crafts acylation to introduce an acetyl group, followed by a reduction to form the ethyl side chain, yielding 1-bromo-3-ethylbenzene. The second step is a selective benzylic bromination of the ethyl group.



Synthesis of 1-Bromo-3-ethylbenzene

Friedel-Crafts Acylation
of Bromobenzene

Clemmensen Reduction
of 3-Bromoacetophenone

Synthesis of 1-Bromo-3-(2-bromoethyl)benzene

Benzylic Bromination
of 1-Bromo-3-ethylbenzene

Purification

Workup and Distillation

1-Bromo-3-(2-bromoethyl)benzene

Nu⁻ Base

Pd catalyst, etc.

Potential Reactions

Nucleophilic Substitution
(at ethyl group)

Elimination
(forms styrene derivative)

Cross-Coupling
(at aromatic ring)

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- To cite this document: BenchChem. ["1-Bromo-3-(2-bromoethyl)benzene" physical and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1315802#1-bromo-3-2-bromoethyl-benzene-physical-and-chemical-properties>]

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